

Technical Guide: N-Ethyl-o-Cumidine Secondary Amine Building Blocks

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Compound of Interest

Compound Name: *N-ethyl-2-(propan-2-yl)aniline*

Cat. No.: *B12088032*

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Executive Summary

N-Ethyl-o-cumidine (Systematic name: N-Ethyl-2-isopropylaniline) is a specialized secondary amine building block distinguished by the steric bulk of its ortho-isopropyl group.^[1] Unlike simpler anilines, the 2-isopropyl substituent imparts significant conformational restriction and lipophilicity, making this scaffold highly valuable in the design of metabolically stable agrochemicals (specifically chloroacetanilide herbicides) and pharmaceutical candidates (e.g., thyromimetics).

This guide details the synthesis, reactivity profile, and application of N-ethyl-o-cumidine, providing researchers with actionable protocols for incorporating this moiety into drug and crop protection discovery pipelines.^[1]

Chemical Identity & Structural Properties^{[1][2][3][4][5][6]}

Property	Data
Common Name	N-Ethyl-o-cumidine
Systematic Name	N-Ethyl-2-(propan-2-yl)aniline
Parent Amine CAS	643-28-7 (2-Isopropylaniline)
Derivative CAS	865443-16-9 (N-Ethyl-2-isopropylaniline)
Molecular Formula	C ₁₁ H ₁₇ N
Molecular Weight	163.26 g/mol
Appearance	Pale yellow to brown oil (oxidizes upon air exposure)
Solubility	Soluble in DCM, EtOAc, Alcohols; Insoluble in water

Structural Significance

The ortho-isopropyl group creates a "steric wall" near the nitrogen center.^[1] In medicinal chemistry, this substitution pattern:

- Reduces N-dealkylation rates: The bulk hinders cytochrome P450 access to the nitrogen lone pair.^[1]
- Modulates Rotational Freedom: When acylated (e.g., to an amide), the isopropyl group forces the carbonyl oxygen out of planarity with the phenyl ring, often locking the conformation into a specific atropisomer which can enhance receptor binding selectivity.

Synthesis & Manufacturing Routes

Reliable access to high-purity N-ethyl-o-cumidine is critical.^[1] Direct alkylation of o-cumidine with ethyl halides often leads to over-alkylation (formation of quaternary ammonium salts).^[1] Two superior pathways are recommended:

Pathway A: Reductive Amination (Preferred for Scale)

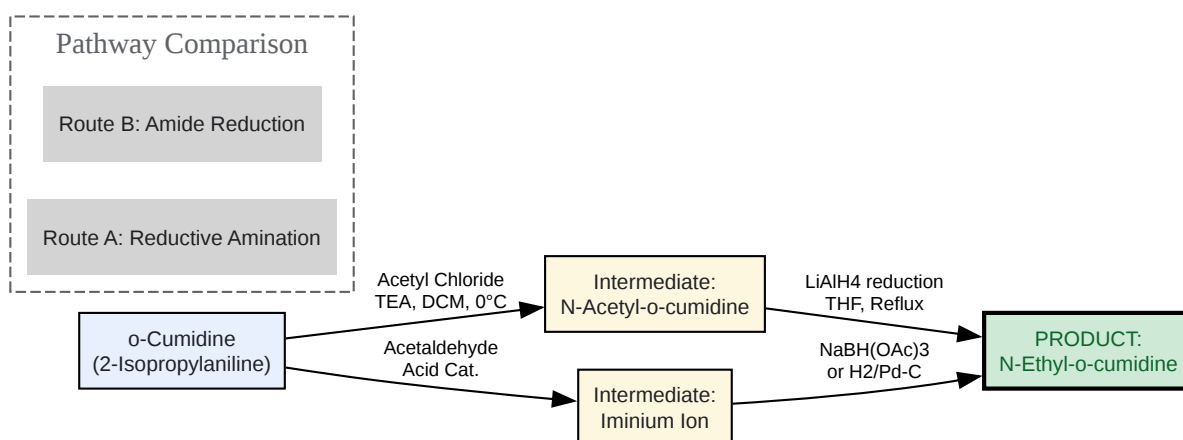
This route uses acetaldehyde and a reducing agent.[1] It is milder and prevents over-alkylation.
[1]

- Reagents: 2-Isopropylaniline, Acetaldehyde, $\text{NaBH}(\text{OAc})_3$ or $\text{H}_2/\text{Pd-C}$. [1]
- Mechanism: Formation of an iminium ion intermediate followed by in-situ reduction. [1]

Pathway B: Amide Reduction (Preferred for Purity)

This two-step sequence guarantees a secondary amine product with no tertiary amine contamination. [1]

- Acylation: 2-Isopropylaniline + Acetyl Chloride $\rightarrow$ N-(2-isopropylphenyl)acetamide. [1]
- Reduction: Amide + LiAlH_4 (or Borane-DMS) $\rightarrow$ N-Ethyl-2-isopropylaniline. [1]



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Figure 1: Synthetic pathways for N-ethyl-o-cumidine. Pathway B (top) offers higher selectivity for the secondary amine.

Reactivity Profile & Applications

Agrochemicals: Chloroacetanilide Herbicides

N-Ethyl-o-cumidine acts as a bioisostere to the 2-ethyl-6-methylaniline scaffold found in herbicides like Acetochlor and Metolachlor.[\[1\]](#)

- Mechanism: The secondary amine is reacted with chloroacetyl chloride to form the chloroacetamide core.
- Function: These compounds inhibit very long-chain fatty acid (VLCFA) elongases in weeds. [\[1\]](#) The ortho-isopropyl group provides the necessary lipophilicity for uptake and steric protection against rapid degradation in soil.[\[1\]](#)

Pharmaceuticals: Thyromimetics

Recent research identifies N-ethyl-2-isopropylaniline derivatives as selective agonists for the Thyroid Hormone Receptor Beta (TR β).[\[1\]](#)

- Application: Treatment of dyslipidemia and NASH (Non-alcoholic steatohepatitis).[\[1\]](#)
- Rationale: The N-ethyl group mimics the steric bulk of the inner ring iodine atoms found in natural thyroid hormones (T3), while the isopropyl group aids in filling the hydrophobic pocket of the receptor.

Experimental Protocols

Protocol A: Synthesis of N-Ethyl-2-isopropylaniline (Amide Reduction Route)

Objective: Produce high-purity secondary amine without tertiary byproducts.

- Acylation Step:
 - Dissolve 2-isopropylaniline (13.5 g, 100 mmol) and triethylamine (15.3 mL, 110 mmol) in dry DCM (150 mL).
 - Cool to 0°C. Dropwise add acetyl chloride (7.8 mL, 110 mmol).
 - Stir at RT for 2 hours. Wash with 1M HCl, then NaHCO₃. Dry (MgSO₄) and concentrate to yield the acetamide solid.[\[2\]](#)

- Reduction Step:
 - Suspend LiAlH_4 (4.5 g, 120 mmol) in dry THF (200 mL) under Argon.
 - Add the acetamide (dissolved in minimal THF) dropwise. Caution: Exothermic.[1]
 - Reflux for 6 hours.[1]
 - Fieser Workup: Cool to 0°C . Carefully add 4.5 mL H_2O , 4.5 mL 15% NaOH, then 13.5 mL H_2O .
 - Filter the granular precipitate.[1] Concentrate the filtrate.
 - Purification: Distillation under reduced pressure (bp $\sim 110^\circ\text{C}$ @ 10 mmHg) or flash chromatography (Hexane/EtOAc).[1]

Protocol B: Synthesis of N-Chloroacetyl Derivative (Herbicide Scaffold)

Objective: Functionalize the amine for biological testing.

- Dissolve N-ethyl-2-isopropylaniline (1.63 g, 10 mmol) in Toluene (20 mL).
- Add Chloroacetyl chloride (1.24 g, 11 mmol). Note: No base is needed if refluxed to drive off HCl, otherwise use K_2CO_3 .
- Reflux for 3 hours.
- Cool, wash with water, dry, and concentrate.
- Recrystallize from Ethanol/Water.[1]

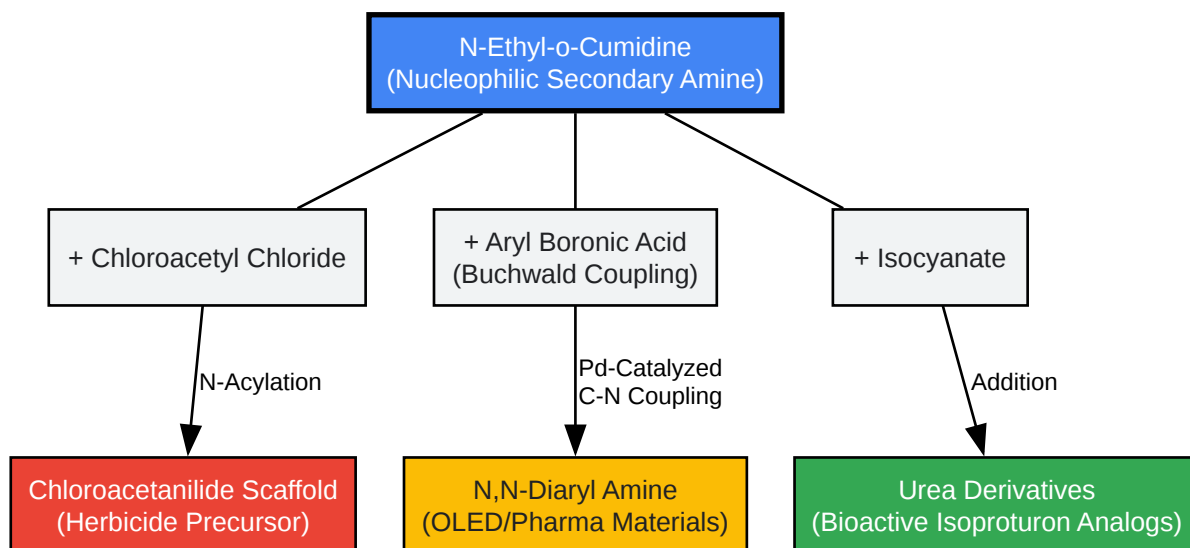
Safety & Handling (E-E-A-T)

Hazard Class: Toxic by inhalation and ingestion.[1]

- Methemoglobinemia: Like most anilines, this compound can oxidize hemoglobin to methemoglobin, impairing oxygen transport.

- Skin Absorption: Highly permeable.[1] Double-glove (Nitrile/Laminate) is mandatory.[1]
- Storage: Store under nitrogen in amber glass. The amine darkens (oxidizes) over time but can be redistilled.

Visualization of Reactivity Logic



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Figure 2: Divergent synthesis applications starting from the N-ethyl-o-cumidine core.

References

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